

Technical Guide: physicochemical Properties & Engineering Profile of 3,7-Dimethyloctyl Isovalerate

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Compound of Interest

Compound Name:	3,7-Dimethyloctyl isovalerate
CAS No.:	71662-26-5
Cat. No.:	B12662854

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CAS Registry Number: 71662-26-5 Formula: $C_{15}H_{30}O_2$ Molecular Weight: 242.40 g/mol IUPAC Name: 3,7-Dimethyloctyl 3-methylbutanoate^[1]

Introduction & Chemical Identity

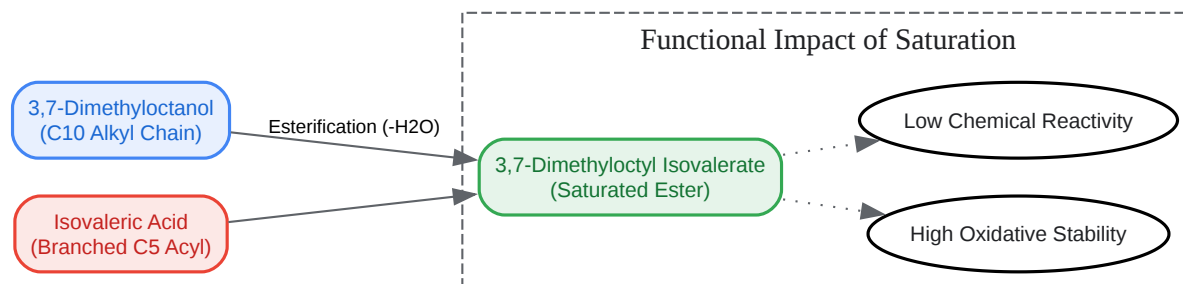
3,7-Dimethyloctyl isovalerate, commonly known as Tetrahydrogeranyl isovalerate, is a saturated terpenoid ester. Structurally, it is the esterification product of 3,7-dimethyloctanol (Tetrahydrogeraniol) and isovaleric acid.

Unlike its unsaturated analogs (Geranyl isovalerate or Citronellyl isovalerate), this molecule possesses a fully saturated alkyl chain. This saturation confers superior oxidative stability, making it a critical "functional anchor" in fragrance and flavor formulations where long-term stability against rancidity or polymerization is required. It functions primarily as a fixative with a complex odor profile described as waxy, floral, and herbaceous with fruity undertones.

Structural Architecture

The molecule consists of a branched C10 alcohol moiety (tetrahydrogeranyl) linked to a branched C5 acid moiety (isovaleric). The absence of alkene double bonds (

) eliminates sites for autoxidation, significantly altering its refractive index and density compared to geranyl esters.



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Figure 1: Structural synthesis and functional impact of the saturated alkyl chain.

Physicochemical Profile

The following data aggregates computational consensus and available experimental values. Note the distinction between this saturated compound and its unsaturated analogs.

Thermodynamic & Rheological Properties

Property	Value / Range	Condition	Causality/Relevance
Boiling Point	269.0 °C (est.)	760 mmHg	High molecular weight and lack of H-bonding (ester) vs. alcohol precursor.
Flash Point	110.5 °C	Closed Cup	Classifies as a Class IIIB Combustible Liquid. Safe for standard lab handling.
Vapor Pressure	0.0024 hPa	@ 20°C	Very low volatility contributes to its role as a fixative (base note).
Density	0.855 – 0.865 g/cm ³	@ 25°C	Lower than Geranyl isovalerate (~0.89) due to less efficient packing of saturated branched chains.
Refractive Index	1.435 – 1.445	@ 20°C	Lower than unsaturated analogs (1.458) due to lack of pi-electron density.
LogP (o/w)	5.50 (est.)	-	Highly lipophilic. Indicates rapid absorption into lipid bilayers and poor water solubility.

Solubility & Partitioning

- Water Solubility: Insoluble (Est. 0.37 mg/L).

- **Solvent Compatibility:** Miscible in all proportions with Ethanol (95%), Diethyl phthalate, Benzyl benzoate, and Paraffin oil.
- **Lipophilicity:** The high LogP (5.5) suggests this compound will partition heavily into the oil phase of emulsions, making it an excellent stabilizer for oil-based fragrances but challenging for aqueous hydrogels without solubilizers.

Organoleptic Characterization

For fragrance and flavor development, the sensory profile is the primary quality attribute.

- **Odor Type:** Fruity, Floral, Herbal.[2]
- **Odor Description:** A complex profile opening with waxy, rose-petal notes, transitioning into a herbaceous, slightly soapy nuance. It lacks the sharp "green" citral-like punch of geranyl esters, offering a smoother, creamier "peach-skin" texture.
- **Substantivity:** >48 Hours on a smelling strip.
- **Taste:** Fruity (Peach/Apricot), slightly bitter at high concentrations (>20 ppm).

Synthesis & Production Protocol

The industrial standard for production is the direct Fischer esterification or transesterification. The following protocol describes a laboratory-scale acid-catalyzed esterification.

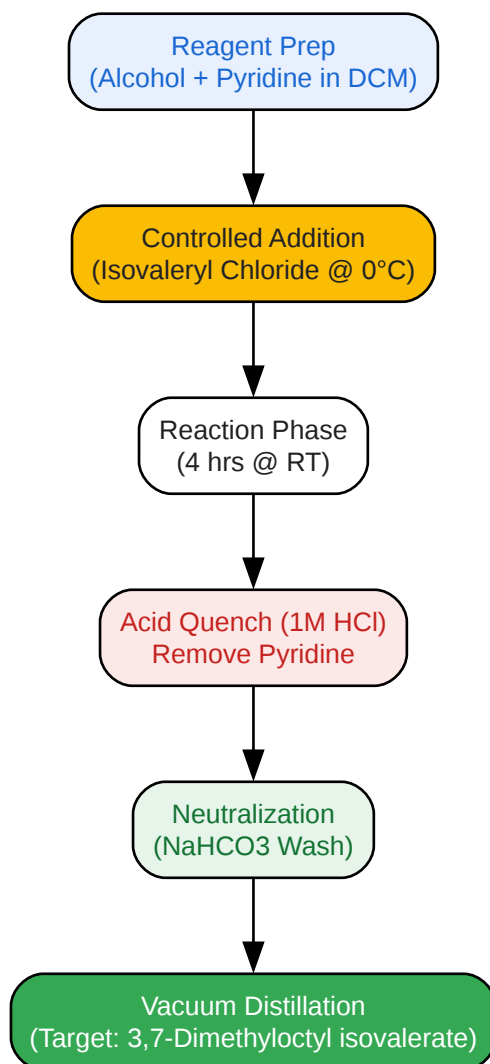
Reagents

- 3,7-Dimethyloctanol (Tetrahydrogeraniol): 1.0 molar equivalent.
- Isovaleryl Chloride: 1.1 molar equivalent (for higher yield) OR Isovaleric Acid (with Dean-Stark trap).
- Catalyst: p-Toluenesulfonic acid (pTSA) (if using acid) or Pyridine (if using acid chloride).
- Solvent: Toluene or Cyclohexane (azeotropic agent).

Experimental Workflow (Acid Chloride Route)

This route is preferred for high purity research samples to avoid equilibrium limitations.

- Setup: Flame-dried 3-neck round bottom flask equipped with a magnetic stirrer, addition funnel, and N₂ inlet.
- Charge: Add 3,7-dimethyloctanol (15.8 g, 100 mmol) and Pyridine (8.7 g, 110 mmol) in dry Dichloromethane (DCM). Cool to 0°C.
- Addition: Dropwise addition of Isovaleryl chloride (13.3 g, 110 mmol) over 30 minutes. Maintain temp < 5°C to prevent elimination side reactions.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 4 hours. Monitor by TLC (Hexane:EtOAc 9:1).
- Quench: Pour mixture into ice-cold 1M HCl (to remove pyridine).
- Workup: Wash organic layer with Sat. NaHCO₃ (remove acid), then Brine. Dry over MgSO₄.
- Purification: Vacuum distillation. Collect fraction boiling at ~120-125°C @ 5 mmHg.



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Figure 2: Synthesis workflow via Acid Chloride route for high-purity isolation.

Quality Control & Analysis

To ensure suitability for pharmaceutical or high-end fragrance use, the following QC parameters are mandatory.

Gas Chromatography - Mass Spectrometry (GC-MS)

- Column: DB-5 or HP-5MS (Non-polar, 5% Phenyl-methylpolysiloxane).
- Carrier Gas: Helium @ 1.0 mL/min.

- Temp Program: 60°C (1 min hold)

20°C/min

280°C (5 min hold).
- Retention Time: Expect elution after Geranyl isovalerate due to slightly higher MW and flexibility, though polarity is similar.
- Mass Spectrum: Look for molecular ion

(often weak). Base peak typically

85 (isovaleryl cation) or characteristic alkyl fragments.

Impurity Profile

- Unreacted Alcohol: 3,7-dimethyloctanol (Broad peak, earlier retention).
- Elimination Product: 3,7-dimethyl-1-octene (if reaction temp was too high).

Safety & Regulatory (E-E-A-T)

While no specific SDS exists for this exact CAS in the public domain, safety data is read-across from Geranyl Isovalerate and Isoamyl Isovalerate.

- Hazard Classification (GHS):
 - Skin Irritation: Category 2 (Causes skin irritation).[3][4]
 - Eye Irritation: Category 2A (Causes serious eye irritation).
 - Aquatic Toxicity: Chronic Category 2 (Toxic to aquatic life with long-lasting effects) - due to high LogP.
- Handling: Use chemical resistant gloves (Nitrile). Avoid release to the environment.[3][4][5][6][7][8]
- IFRA Status: Not explicitly restricted, but must adhere to general purity criteria for terpenoid esters.

- Storage: Store in full, tight containers. Unlike geranyl esters, nitrogen blanketing is less critical due to saturation, but recommended to prevent hydrolysis.

References

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